

Introduction to 2H-1,4-Benzothiazine and its Analogues: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2H-1,4-Benzothiazine

CAS No.: 255-17-4

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Executive Summary

1,4-Benzothiazines represent a privileged, highly versatile scaffold in medicinal chemistry, characterized by a benzene ring fused to a six-membered 1,4-thiazine heterocycle containing both nitrogen and sulfur atoms^[1]. Among its structural isomers, **2H-1,4-benzothiazine** and its synthetic analogues have garnered immense attention due to their broad-spectrum pharmacological profiles. They act as potent antimicrobial, neuroprotective, anti-inflammatory, and anticancer agents^{[2][3]}.

Drawing from extensive experience in synthetic scale-ups and assay development, this guide dissects the chemical architecture, mechanistic pathways, and synthetic methodologies of **2H-1,4-benzothiazine** analogues. The objective is to provide a self-validating, highly reproducible framework for drug development professionals seeking to leverage this pharmacophore in novel therapeutic pipelines.

Chemical Architecture & Pharmacophore Significance

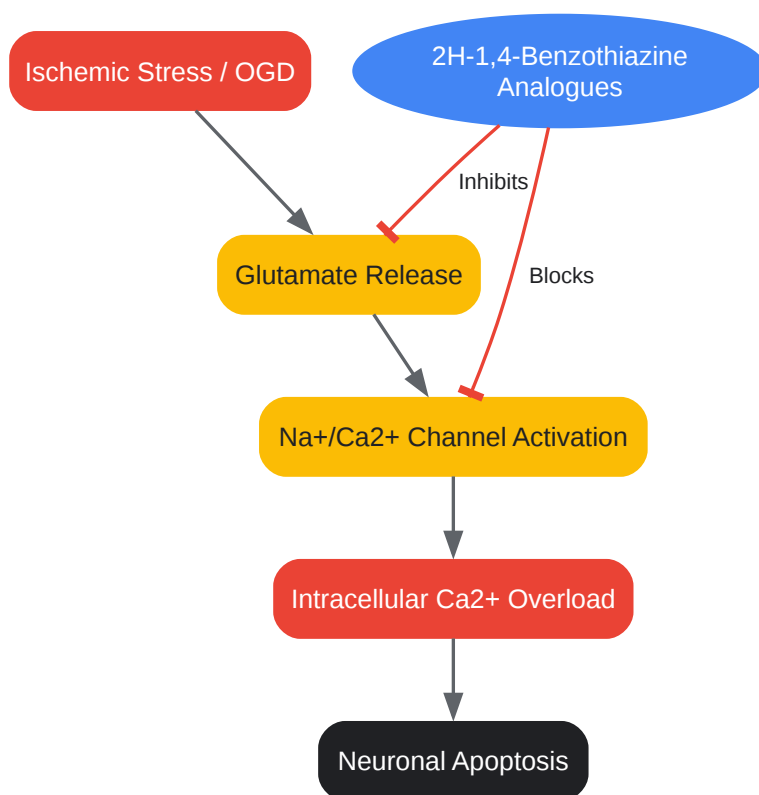
The pharmacological potency of 1,4-benzothiazines is fundamentally dictated by their three-dimensional spatial conformation. The presence of a distinct "fold" along the nitrogen-sulfur axis imparts a structural specificity that is highly analogous to phenothiazines, a well-established class of antipsychotic drugs[1][4]. This non-planar, butterfly-like conformation allows the **2H-1,4-benzothiazine** molecule to interact selectively with diverse biological targets, including voltage-gated ion channels and enzymatic active sites.

Modifications at the C-2, C-3, and N-4 positions drastically alter the electronic distribution, steric hindrance, and lipophilicity of the scaffold[5]. For instance, the introduction of electron-withdrawing groups at the C-3 position, or targeted N-alkylation, often enhances membrane permeability—a critical pharmacokinetic factor in neuroprotective and antimicrobial applications.

Pharmacological Profiling & Mechanisms of Action

As an application scientist, evaluating a scaffold requires a deep understanding of its mechanistic causality. **2H-1,4-benzothiazine** analogues exhibit pleiotropic effects across multiple biological pathways:

- **Neuroprotection:** Analogues designed as superior homologues to Riluzole demonstrate profound neuroprotective efficacy. During ischemic stress, these compounds inhibit voltage-dependent Na⁺ and Ca²⁺ channels. By blocking these channels, they prevent intracellular calcium overload and halt the cytotoxic release of glutamate, effectively rescuing neurons from apoptosis[6].
- **Antimicrobial Activity:** Derivatives functionalized with pyrazole or hydrazone moieties disrupt bacterial cell wall synthesis and membrane integrity. They show high in vitro efficacy against Gram-positive strains such as *Bacillus subtilis* and *Streptococcus lactis*[7][8].
- **Melanogenesis & Redox Modulation:** In biochemical pathways, the 1,4-benzothiazine chromophore is a critical intermediate in the biosynthesis of pheomelanins. The non-enzymatic addition of cysteine to dopaquinone diverts the melanogenesis pathway towards 1,4-benzothiazine intermediates, highlighting its intrinsic role in pigmentary and redox biology[9].



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Fig 1. Neuroprotective mechanism of **2H-1,4-benzothiazine** analogues via channel blockade.

Synthetic Methodologies: A Self-Validating Protocol

The classical synthesis of 1,4-benzothiazines involves the condensation of 2-aminothiophenols with α -haloketones or 1,3-dicarbonyl compounds[1][10]. However, modern drug discovery demands sustainable, high-yield, and reproducible methodologies.

The causality behind selecting an ultrasound-assisted green protocol is twofold: it circumvents the need for harsh organic solvents and drastically reduces reaction times by enhancing mass transfer and localized heating via acoustic cavitation[7].

Experimental Protocol: Ultrasound-Assisted Synthesis of 3-oxo-2H-1,4-benzothiazine Derivatives

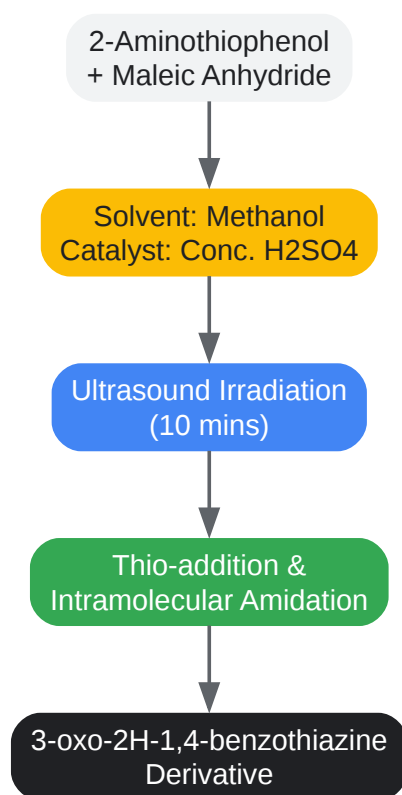
Objective: To synthesize 3,4-dihydro-2-methoxycarbonylmethyl-3-oxo-**2H-1,4-benzothiazine** via a self-validating cyclization cascade.

Reagents:

- 2-Aminothiophenol (0.01 mol)
- Maleic anhydride (0.01 mol)
- Analytical-grade Methanol (25 mL)
- Concentrated H₂SO₄ (98%, 2 mL)

Step-by-Step Workflow:

- Preparation: In a 100 mL round-bottom flask, dissolve 0.01 mol of maleic anhydride in 25 mL of methanol.
- Activation: Add 2 mL of concentrated H₂SO₄ dropwise. Mechanistic Insight: The acid acts as a catalyst to activate the carbonyl carbon of maleic anhydride, facilitating the subsequent nucleophilic attack.
- Nucleophilic Addition: Slowly introduce 0.01 mol of 2-aminothiophenol. The highly nucleophilic sulfhydryl (-SH) group initiates a rapid thio-addition to the activated double bond.
- Sonication & Cyclization: Subject the flask to ultrasound irradiation for 10 minutes. Validation Check: The rapid disappearance of starting materials (monitored via Thin-Layer Chromatography) validates the ultrasound-accelerated intramolecular amidation. Here, the primary amine attacks the ester/carboxyl group to close the thiazine ring^{[7][8]}.
- Isolation: Pour the reaction mixture into crushed ice. Filter the resulting precipitate, wash extensively with cold water to remove residual acid, and recrystallize from ethanol to yield the pure **2H-1,4-benzothiazine** derivative.



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Fig 2. Ultrasound-assisted green synthesis workflow for **2H-1,4-benzothiazine** derivatives.

Structure-Activity Relationship (SAR) Data Presentation

To streamline lead optimization and rational drug design, the following table synthesizes quantitative and qualitative SAR data derived from recent pharmacological evaluations[2][5][6][11]:

Structural Modification	Target / Pathway	Pharmacological Effect	Optimal Substitution
C-2 Position	Bacterial Cell Membrane	Antimicrobial / Antifungal	Hydrazone or Pyrazole derivatives
C-3 Position	Voltage-gated Na ⁺ /Ca ²⁺	Neuroprotection	Oxo (=O) or Alkyl groups
N-4 Position	15-Lipoxygenase	Anti-inflammatory	N-alkylation (e.g., methyl, ethyl)
Benzene Ring	ATP-sensitive K ⁺ channels	Antihypertensive	Halogenation (e.g., Fluoro, Chloro)

Future Perspectives in Drug Discovery

The **2H-1,4-benzothiazine** scaffold remains an underutilized goldmine in rational drug design. Future pipelines should focus on hybridizing this nucleus with other pharmacophores (e.g., triazoles or quinolones) using advanced green chemistry techniques, such as PEG-200 solvents or visible-light photocatalysis[2][9]. By precisely mapping the electronic requirements of the nitrogen-sulfur axis, researchers can unlock highly selective therapeutics with minimized off-target toxicity, paving the way for next-generation treatments in neurodegeneration and infectious diseases.

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